

# Introduction: A Paradigm Shift in Retinoid-Based Therapeutics

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## Compound of Interest

Compound Name: (R)-Talarozole

CAS No.: 870093-23-5

Cat. No.: B1193681

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**(R)-Talarozole**, also known commercially as Talarozole and designated as R115866, represents a significant advancement in the field of retinoid pharmacology. It is a highly potent and selective small molecule classified as a Retinoic Acid Metabolism-Blocking Agent (RAMBA).[1] Unlike traditional retinoid therapies that involve the exogenous application of retinoic acid (RA) analogues, Talarozole's mechanism is elegantly indirect: it inhibits the catabolism of endogenous all-trans-retinoic acid (atRA), thereby amplifying the physiological effects of the body's own RA in a targeted manner.[2]

Initially developed for dermatological conditions such as psoriasis and acne, where it aimed to normalize keratinization and reduce inflammation, Talarozole's unique mechanism has opened new avenues for research.[1][3] Most notably, it is now being investigated as a potential disease-modifying therapy for osteoarthritis, a field with a significant unmet medical need.[1][4] [5] This guide provides a comprehensive technical overview of Talarozole's chemical structure, physicochemical properties, mechanism of action, and the experimental methodologies used to validate its function, designed for researchers and drug development professionals.

## Chemical Identity and Physicochemical Properties

Talarozole is a complex heterocyclic compound. Its structure is centered around a benzothiazole core linked to a phenyl group, which in turn is substituted with a chiral butyl-triazole side chain. This specific stereochemistry is crucial for its high-affinity binding to its target enzymes.

The IUPAC name for Talarozole is N-{4-[(1R)-2-ethyl-1-(1H-1,2,4-triazol-1-yl)butyl]phenyl}-1,3-benzothiazol-2-amine.[2]

Caption: Chemical Structure of **(R)-Talarozole**.

Table 1: Physicochemical Properties of **(R)-Talarozole**

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>23</sub> N <sub>5</sub> S	[1][2][6]
Molecular Weight	377.51 g/mol	[1][2][6]
CAS Number	201410-53-9	[1][6]
Appearance	White solid	[7]
Solubility	Insoluble in water	[6]
≥9.34 mg/mL in Ethanol	[6]	
≥48 mg/mL in DMSO	[6]	
Storage	Store at -20°C (powder)	[6][7]

## Mechanism of Action: Precision Inhibition of Retinoic Acid Catabolism

The therapeutic efficacy of Talarozole is rooted in its ability to precisely modulate the endogenous levels of all-trans-retinoic acid (atRA).

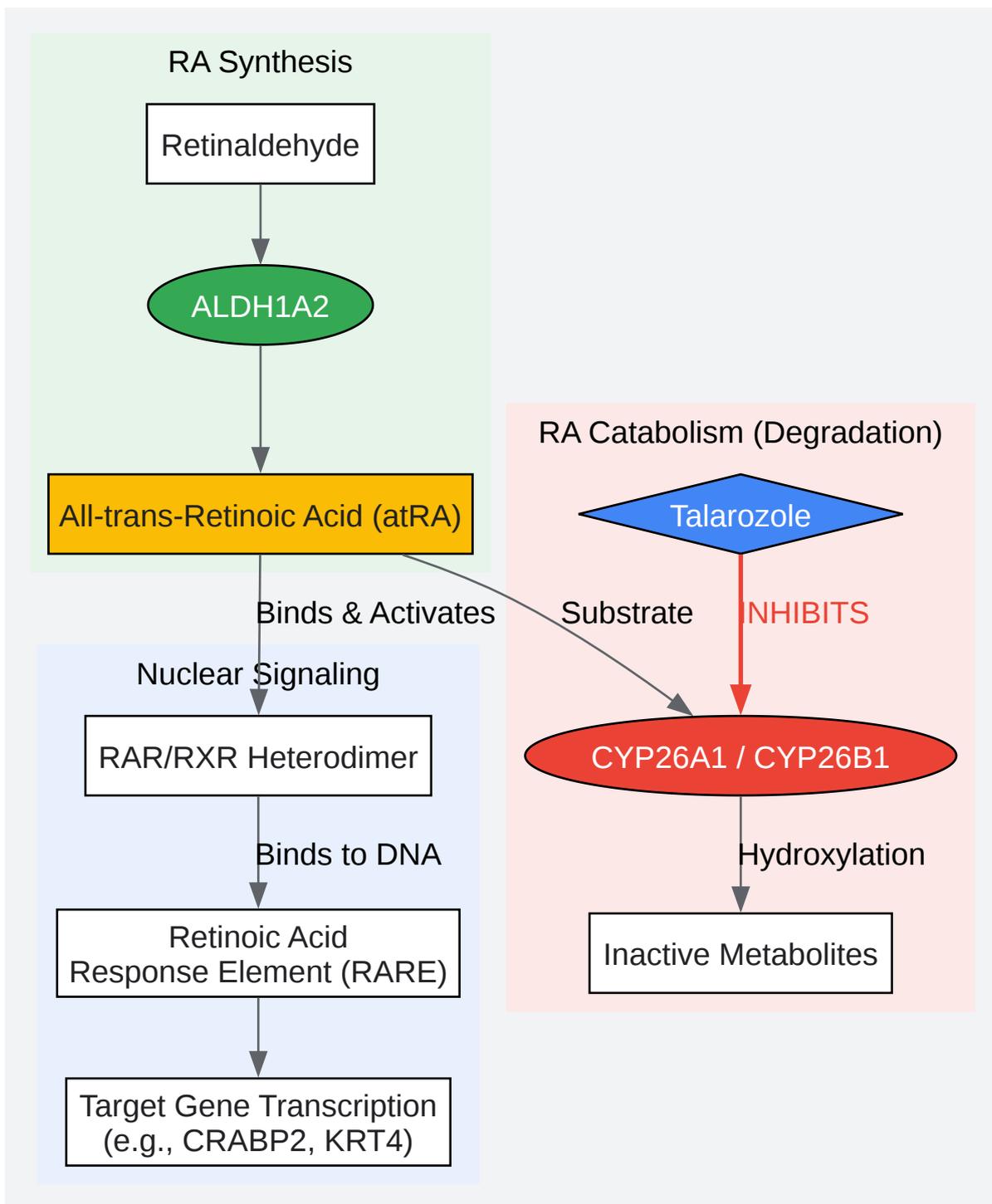
### The Role of atRA and CYP26 Enzymes

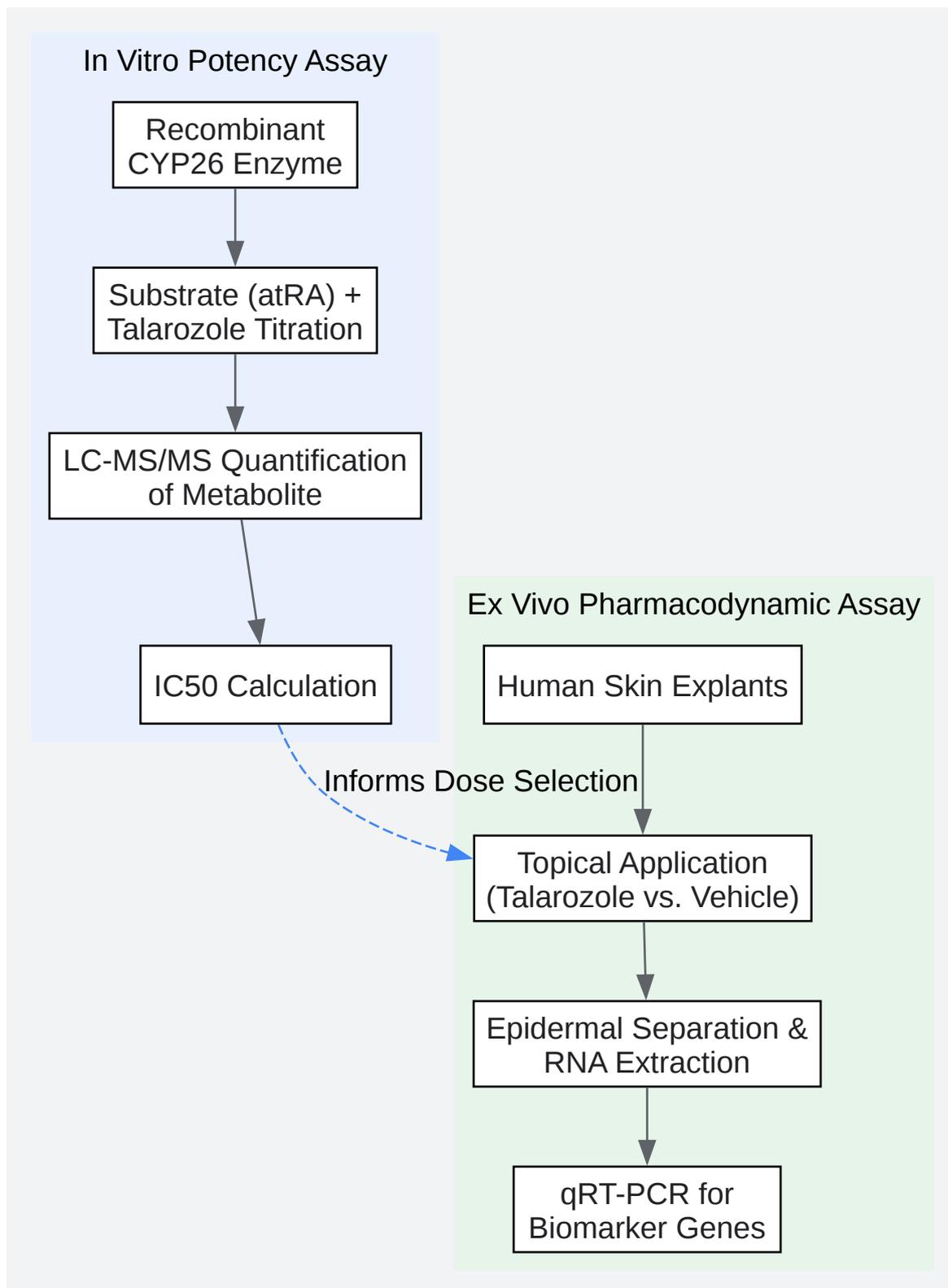
All-trans-retinoic acid is a critical signaling molecule derived from Vitamin A that regulates a vast array of cellular processes, including cell growth, differentiation, and apoptosis.[2] Its cellular concentration is tightly controlled through a balance of synthesis, primarily by aldehyde dehydrogenases (like ALDH1A2), and degradation. The catabolism of atRA is predominantly mediated by a specific family of Cytochrome P450 enzymes, namely CYP26A1, CYP26B1, and CYP26C1, which hydroxylate atRA into inactive metabolites.[8] In pathological conditions like psoriasis or osteoarthritis-related inflammation, this delicate balance can be disrupted.[9]

## Talarozole as a CYP26 Inhibitor

Talarozole functions as a potent and selective inhibitor of the CYP26 enzymes.[1] By binding to the active site of these enzymes, it prevents the hydroxylation and subsequent inactivation of atRA. This blockade leads to a localized increase in the concentration of endogenous atRA within tissues, thereby enhancing its downstream signaling effects through nuclear retinoic acid receptors (RARs) and retinoid X receptors (RXRs).[2][10] This mechanism effectively restores or augments the natural anti-proliferative and anti-inflammatory actions of atRA.[2]

The potency of Talarozole is remarkable, with reported IC<sub>50</sub> values of 0.46 nM for CYP26B1 and 5.4 nM for CYP26A1.[7] This represents a significant improvement over earlier-generation RAMBAs like liarozole, with Talarozole demonstrating up to 750-fold higher potency and substantially greater selectivity for CYP26 over other P450 enzymes involved in steroidogenesis.[1]





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## Sources

- [1. Talarozole - Wikipedia \[en.wikipedia.org\]](#)
- [2. Talarozole | C<sub>21</sub>H<sub>23</sub>N<sub>5</sub>S | CID 9799888 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Local skin pharmacokinetics of talarozole, a new retinoic acid metabolism-blocking agent - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Talarozole Osteoarthritis OA Hand Osteoarthritis Retinoic Acid \[painmedicineneeds.com\]](#)
- [5. Osteoarthritis: New Drug May Help Stop Symptoms \[healthline.com\]](#)
- [6. apexbt.com \[apexbt.com\]](#)
- [7. Talarozole | Autophagy | Retinoid Receptor | P450 | TargetMol \[targetmol.com\]](#)
- [8. Exploring Talarozole as a Novel Therapeutic Approach for Osteoarthritis: Insights From Experimental Studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. GtR \[gtr.ukri.org\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
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